

# 3,4-Dichlorophenol synthesis and properties

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## Compound of Interest

Compound Name: 3,4-Dichlorophenol

Cat. No.: B042033

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An In-depth Technical Guide to **3,4-Dichlorophenol**: Synthesis, Properties, and Applications

## Introduction

**3,4-Dichlorophenol** (3,4-DCP) is a halogenated aromatic organic compound with the molecular formula  $C_6H_4Cl_2O$ .<sup>[1][2]</sup> It is a chlorinated derivative of phenol and one of six isomers of dichlorophenol.<sup>[2][3]</sup> At room temperature, it exists as a white to off-white or light brown crystalline solid with a characteristic strong, phenolic odor.<sup>[1][4]</sup> This compound serves as a critical chemical intermediate, primarily in the synthesis of agrochemicals, pharmaceuticals, and dyes.<sup>[5][6]</sup> Its molecular structure, featuring a hydroxyl group and two chlorine atoms on the benzene ring, provides reactive sites that are essential for building more complex molecules.<sup>[6]</sup>

## Physical and Chemical Properties

**3,4-Dichlorophenol** is a solid at room temperature, typically forming needles or crystals.<sup>[4][7]</sup> While it has limited solubility in water, it is readily soluble in organic solvents such as ethanol, acetone, ethyl ether, and chloroform.<sup>[1][4][7]</sup> Its properties are crucial for determining handling, storage, and reaction conditions in various chemical processes.<sup>[5][8]</sup> The compound is stable under normal conditions but is incompatible with oxidizing agents, acid chlorides, and acid anhydrides.<sup>[1][9]</sup>

Table 1: Physical and Chemical Properties of **3,4-Dichlorophenol**

Property	Value	Source(s)
IUPAC Name	3,4-Dichlorophenol	[4][7]
CAS Number	95-77-2	[4][10]
Molecular Formula	C <sub>6</sub> H <sub>4</sub> Cl <sub>2</sub> O	[2][4]
Molecular Weight	163.00 g/mol	[2][4]
Appearance	White to off-white/brown crystalline solid/powder	[1][4][5]
Melting Point	65-68 °C (149-154 °F)	[5][11][12][13]
Boiling Point	253 °C (487 °F) at 760 mmHg	[2][10][12][13]
Density	1.3867 - 1.458 g/cm <sup>3</sup>	[4][11]
Water Solubility	1.56 g/L at 20 °C; Insoluble	[4][9][14]
pKa	8.63	[1][7]
log Kow (Octanol-Water Partition Coeff.)	3.33	[7]
Vapor Pressure	0.01 mmHg	[7]
Odor	Phenolic; Odor threshold of 100 µg/L in water	[1][7][9]

## Synthesis of 3,4-Dichlorophenol

The industrial production of **3,4-Dichlorophenol** is typically achieved through the electrophilic chlorination of phenol or its derivatives, with reaction conditions carefully controlled to obtain the desired 3,4-isomer.[1] Other methods involve the hydrolysis of trichlorobenzenes.[15] A common laboratory-scale synthesis involves the diazotization of 3,4-dichloroaniline followed by hydrolysis.

## Experimental Protocol: Synthesis from 3,4-Dichloroaniline

This protocol describes a laboratory-scale synthesis via the diazotization of 3,4-dichloroaniline.

#### Materials:

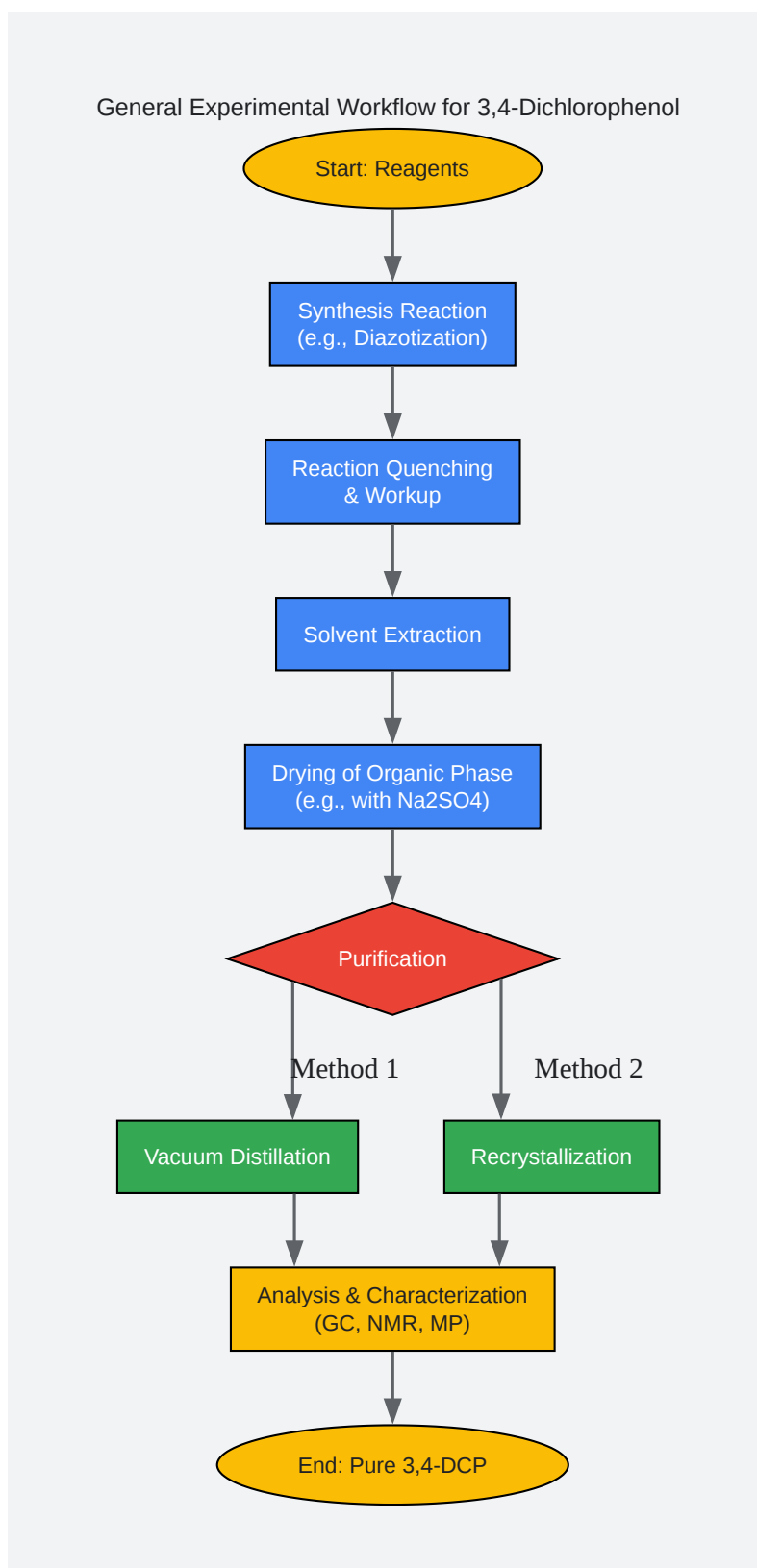
- 3,4-Dichloroaniline
- Sulfuric acid (60% aqueous solution)
- Sodium nitrite
- Water
- Ice

#### Procedure:

- **Diazotization:** Treat 3,4-dichloroaniline with a 60% aqueous sulfuric acid solution. Cool the mixture in an ice bath and slowly add an aqueous solution of sodium nitrite to form the diazonium salt. Maintain the temperature below 5 °C throughout the addition.
- **Filtration:** After the diazotization is complete, inorganic crystals may form. Remove these by filtration while keeping the solution cold.
- **Hydrolysis:** Gently warm the filtrate. The diazonium salt will hydrolyze, releasing nitrogen gas and forming **3,4-dichlorophenol**. The reaction should be controlled to prevent excessive foaming.
- **Isolation and Purification:** After the evolution of nitrogen ceases, cool the reaction mixture. The crude **3,4-dichlorophenol** may precipitate or can be extracted using a suitable organic solvent (e.g., diethyl ether). The product can be further purified by distillation under reduced pressure (boiling point 118-122 °C at 10 mmHg) or by recrystallization from a solvent mixture like benzene-petroleum ether.<sup>[7][16]</sup> A reported yield for this method is approximately 80.5%.<sup>[16]</sup>

## Synthesis and Purification Workflow

The general workflow for the synthesis and purification of **3,4-Dichlorophenol** involves several key stages, from the initial reaction to the final characterization of the pure compound.



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Caption: A logical workflow for the synthesis and purification of **3,4-Dichlorophenol**.

## Key Applications

**3,4-Dichlorophenol** is a versatile building block in the chemical industry.<sup>[1]</sup> Its primary applications are in the production of agrochemicals and pharmaceuticals.

- **Agrochemicals:** It is a crucial precursor in the manufacturing of herbicides and pesticides.<sup>[1]</sup><sup>[5]</sup> For instance, it is an intermediate in the synthesis of the widely used herbicide 2,4-Dichlorophenoxyacetic acid (2,4-D).<sup>[3]</sup><sup>[17]</sup>
- **Pharmaceuticals:** The compound is used in the synthesis of various active pharmaceutical ingredients (APIs).<sup>[6]</sup> It has been utilized in the preparation of (Z)-5-arylmethylidene rhodanines, which exhibit activity against methicillin-resistant *Staphylococcus aureus* (MRSA), and in making compounds for the treatment of inflammatory pain.<sup>[9]</sup>
- **Other Uses:** It also serves as an intermediate in the production of dyes and other specialty chemicals.<sup>[5]</sup><sup>[6]</sup>

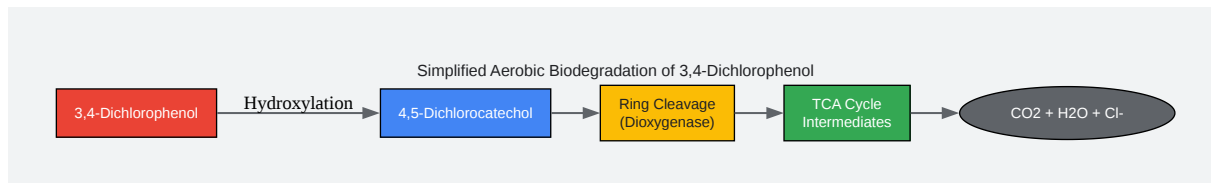
## Environmental Fate and Toxicology

**3,4-Dichlorophenol** is considered moderately toxic upon ingestion, inhalation, or dermal contact.<sup>[1]</sup> Exposure can cause irritation to the skin, eyes, and respiratory tract.<sup>[14]</sup> Prolonged or significant exposure may lead to more severe health effects, including potential damage to the liver and kidneys.<sup>[1]</sup><sup>[14]</sup> The U.S. Environmental Protection Agency (EPA) has listed it as a possible carcinogen.<sup>[1]</sup>

In the environment, **3,4-Dichlorophenol** shows low mobility in soil.<sup>[1]</sup> Its degradation can occur through microbial action. Aerobic biodegradation typically involves hydroxylation to form chlorocatechols, which is followed by aromatic ring cleavage.<sup>[10]</sup> Under anaerobic conditions, reductive dechlorination is a key initial step in its biotransformation.<sup>[10]</sup> The compound may also undergo direct photolysis by sunlight.<sup>[1]</sup>

## Aerobic Biodegradation Pathway

The aerobic degradation of **3,4-Dichlorophenol** by microorganisms is a key process in its environmental breakdown. This pathway transforms the toxic phenol into intermediates that can enter central metabolic pathways.



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Caption: Key steps in the aerobic microbial degradation of **3,4-Dichlorophenol**.

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## References

- 1. Page loading... [wap.guidechem.com]
- 2. 3,4-Dichlorophenol - Wikipedia [en.wikipedia.org]
- 3. Dichlorophenol - Wikipedia [en.wikipedia.org]
- 4. solubilityofthings.com [solubilityofthings.com]
- 5. nbinnno.com [nbinnno.com]
- 6. nbinnno.com [nbinnno.com]
- 7. 3,4-Dichlorophenol | C<sub>6</sub>H<sub>4</sub>Cl<sub>2</sub>O | CID 7258 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. nbinnno.com [nbinnno.com]
- 9. 3,4-Dichlorophenol | 95-77-2 [chemicalbook.com]
- 10. 3,4-Dichlorophenol | High-Purity Research Reagent [benchchem.com]
- 11. Page loading... [guidechem.com]
- 12. sigmaaldrich.com [sigmaaldrich.com]
- 13. accustandard.com [accustandard.com]

- 14. 3,4-DICHLOROPHENOL | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 15. US2816090A - Process for preparing phenol-dichlorophenol-formaldehyde resins - Google Patents [patents.google.com]
- 16. Synthesis routes of 3,4-Dichlorophenol [benchchem.com]
- 17. scribd.com [scribd.com]
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